

An In-depth Technical Guide to 4'-Tetrahydropyranylglycine: Safety, Handling, and Synthetic Considerations

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Compound of Interest

Compound Name: **4'-Tetrahydropyranylglycine**

Cat. No.: **B1274840**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4'-Tetrahydropyranylglycine**, a non-proteinogenic amino acid incorporating a tetrahydropyran (THP) moiety. The document is intended for researchers, scientists, and professionals in drug development who may be considering this compound for their work. It covers essential safety and handling procedures, summarizes its chemical and physical properties, and explores its potential applications and synthetic strategies based on available data.

Chemical and Physical Properties

4'-Tetrahydropyranylglycine, also known as 2-amino-2-(tetrahydro-2H-pyran-4-yl)acetic acid, is a derivative of glycine containing a tetrahydropyran ring. This structural feature significantly influences its physicochemical properties compared to its acyclic or carbocyclic analogues. The tetrahydropyran ring is often employed in medicinal chemistry as a bioisostere for a cyclohexyl group, with the introduction of an oxygen atom potentially improving pharmacokinetic properties such as solubility and metabolic stability.^[1]

Property	Value	Source
Chemical Formula	<chem>C7H13NO3</chem>	
Molecular Weight	159.19 g/mol	[2]
CAS Number	53284-84-7	
Appearance	White to off-white solid	[2]
Purity	Typically >95%	[3] [4]

Safety and Handling

While comprehensive toxicological data for **4'-Tetrahydropyranylglycine** is not publicly available, information from Safety Data Sheets (SDS) from various suppliers indicates that it should be handled with care in a laboratory setting.[\[3\]](#)[\[5\]](#) The toxicological properties have not been fully investigated.[\[5\]](#)

Hazard Identification:

- Skin Irritation: Causes skin irritation.[\[3\]](#)
- Eye Irritation: Causes serious eye irritation.[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[3\]](#)

Recommended Handling Procedures:

- Ventilation: Use only outdoors or in a well-ventilated area.[\[3\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Wear protective gloves.[\[3\]](#)
 - Eye/Face Protection: Wear eye protection/face protection.[\[3\]](#)
 - Clothing: Wear protective clothing.[\[3\]](#)
- Hygiene: Wash skin thoroughly after handling.[\[3\]](#)

First Aid Measures:

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- If Inhaled: Remove to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Drink plenty of water. Clean mouth with water. Get medical attention.[5]

Storage:

- Store in a well-ventilated place. Keep container tightly closed.[3]
- Store locked up.[3]
- Recommended to keep in a dry, cool place.[5]

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[3] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations.[5]

Potential Applications and Biological Context

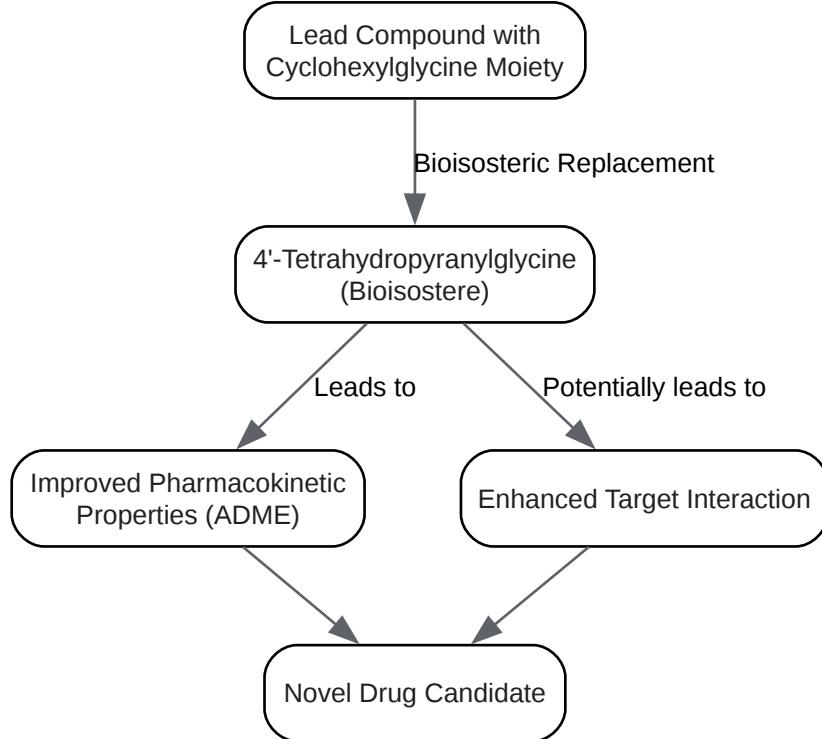
Specific biological activity and a definitive mechanism of action for 4'-**Tetrahydropyranylglycine** have not been detailed in the available scientific literature. However, the structural motifs present in the molecule provide context for its potential applications in research and drug discovery.

The tetrahydropyran ring is a common feature in many bioactive molecules and approved drugs. Its inclusion can offer several advantages, such as:

- Improved Pharmacokinetics: The ether oxygen can act as a hydrogen bond acceptor, potentially improving solubility and interactions with biological targets. The THP ring is considered a conformationally restricted and less lipophilic bioisostere of a cyclohexane ring.
[\[1\]](#)
- Intermediate for Neurological Agents: The hydrochloride salt of the methyl ester of amino-(tetrahydropyran-4-yl)acetic acid is noted as an intermediate in the synthesis of pharmaceuticals, particularly those targeting neurological disorders.[\[6\]](#) This suggests that **4'-Tetrahydropyranylglycine** could be a valuable building block in this area of research.
- Ergogenic Potential: While a very general claim, amino acid derivatives have been explored for their potential to influence anabolic hormone secretion and enhance mental and physical performance.[\[2\]](#)

The logical relationship for its potential use in drug discovery is outlined in the following diagram:

Potential Role of 4'-Tetrahydropyryanylglcine in Drug Discovery



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Caption: Bioisosteric replacement workflow.

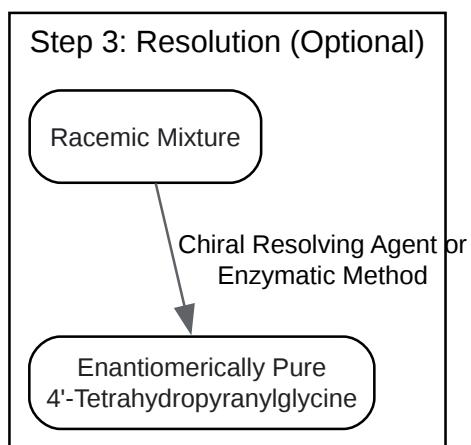
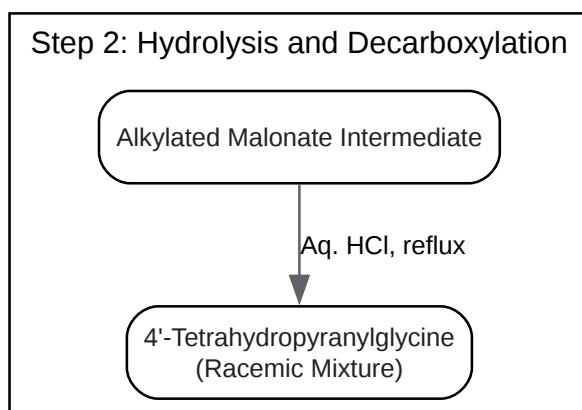
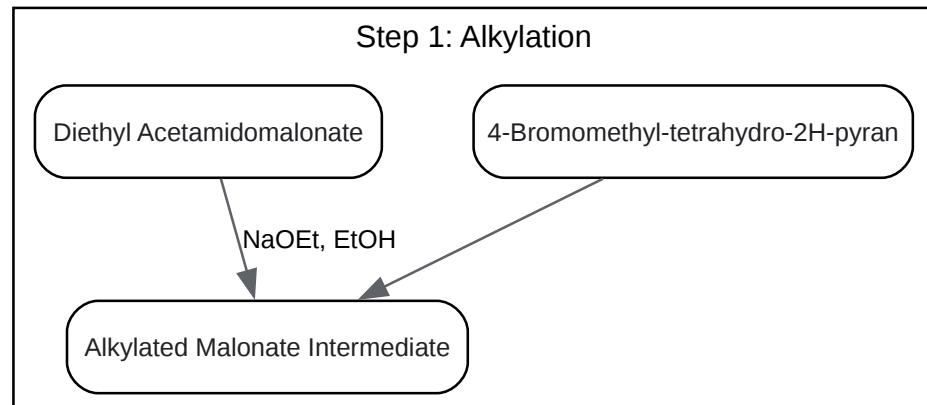
Experimental Protocols: Synthetic Considerations

A specific, detailed experimental protocol for the synthesis of **4'-Tetrahydropyryanylglcine** is not readily available in peer-reviewed literature. However, based on established methods for amino acid synthesis, a plausible synthetic route can be proposed. The amidomalonate synthesis is a robust method for preparing α -amino acids.^[7]

Proposed Synthetic Workflow via Amidomalonate Synthesis:

This proposed workflow starts from a suitable tetrahydropyran-containing electrophile.

Proposed Synthesis of 4'-Tetrahydropyranylglycine



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